

Proper Disposal of Omnipol 910: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	Omnipol 910
CAS No.:	886463-10-1
Cat. No.:	B14084997

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Disclaimer: The specific Safety Data Sheet (SDS) for **Omnipol 910**, which contains detailed disposal procedures, could not be accessed during this search. The following guidance is based on general best practices for the disposal of laboratory chemicals and should be supplemented by consulting the official manufacturer's SDS before handling and disposing of this product.

Omnipol 910 is a polymeric Type I photoinitiator used in UV radiation curing systems.^{[1][2]} Proper disposal is crucial to ensure laboratory safety and environmental protection. This guide provides essential information for researchers, scientists, and drug development professionals on the appropriate disposal procedures for **Omnipol 910**.

Quantitative Disposal Data

No specific quantitative data for the disposal of **Omnipol 910** was found in the publicly available information. For precise parameters such as concentration limits for disposal, consult the manufacturer's Safety Data Sheet (SDS).

Parameter	Value	Unit
pH Range for Neutralization	Data not available	
Concentration Limit for Aqueous Waste	Data not available	ppm
Incineration Temperature	Data not available	°C

Experimental Protocols: General Chemical Waste Disposal

The following is a general protocol for the disposal of chemical waste like **Omnipol 910**. This should be adapted to your institution's specific policies and the information provided in the product's SDS.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- If there is a risk of inhalation, use a respirator with an appropriate cartridge.

2. Waste Segregation and Collection:

- Collect waste **Omnipol 910** and contaminated materials in a designated, properly labeled, and sealed container.
- Do not mix with incompatible waste streams.
- Label the container clearly with "Hazardous Waste" and the chemical name "**Omnipol 910**".

3. Spill Management:

- In case of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Collect the absorbed material into a designated hazardous waste container.

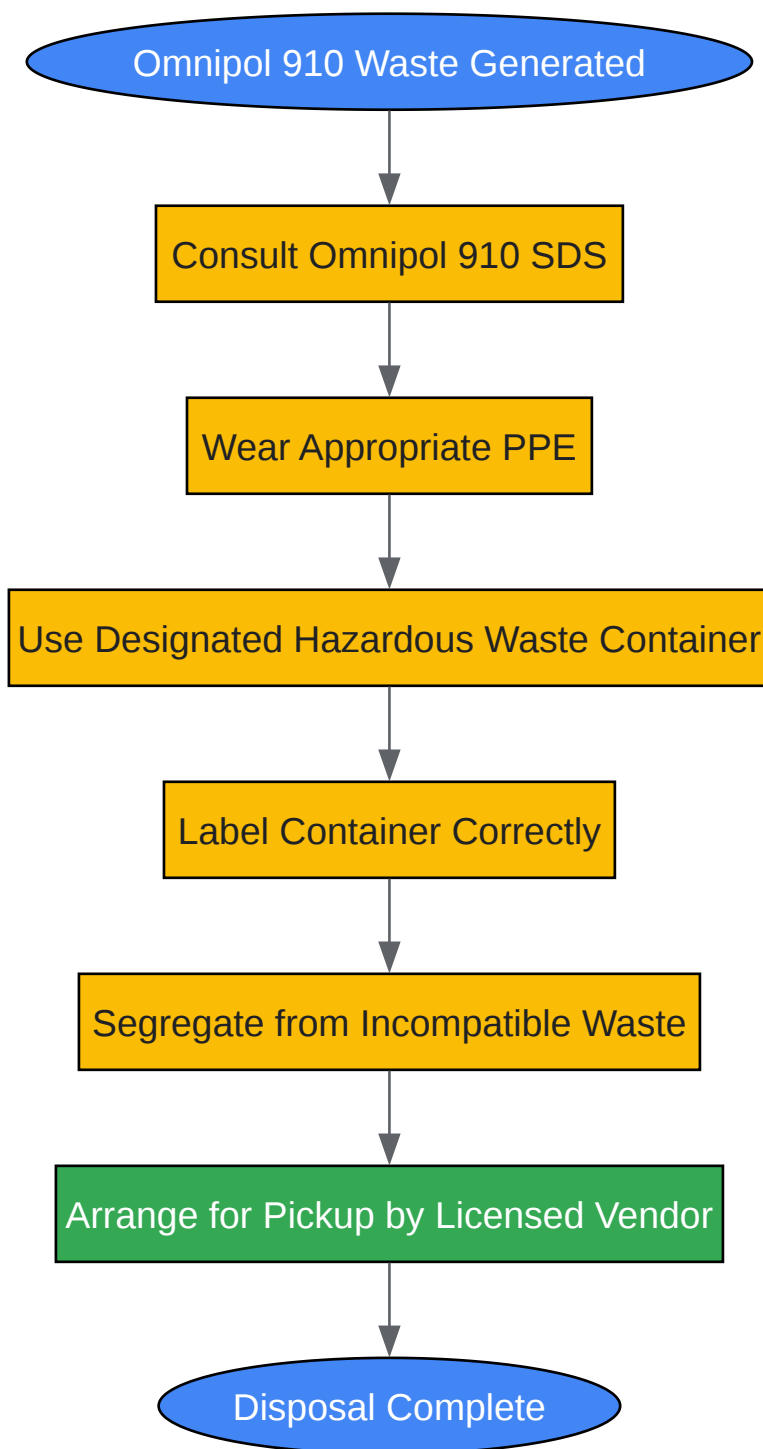
- Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.

4. Disposal Route:

- Dispose of waste **Omnipol 910** through a licensed hazardous waste disposal company.
- The primary disposal method for this type of chemical is typically incineration at a permitted facility.
- Do not dispose of **Omnipol 910** down the drain or in regular trash.

Disposal Workflow

The following diagram illustrates a general decision-making workflow for the disposal of **Omnipol 910**.



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Caption: **Omnipol 910** Disposal Workflow.

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References

- [1. specialchem.com \[specialchem.com\]](https://www.specialchem.com)
- [2. specialchem.com \[specialchem.com\]](https://www.specialchem.com)
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